

# Application Notes and Protocols for 2-Chloro-6-methylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-6-methylaniline

Cat. No.: B140736

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This document provides detailed handling and safety precautions for **2-Chloro-6-methylaniline** (CAS No: 87-63-8), a chemical intermediate used in the synthesis of various compounds. Strict adherence to these guidelines is crucial to ensure personnel safety and prevent environmental contamination.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Chloro-6-methylaniline** is presented below. This data is essential for safe handling and storage.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClN	[1][2]
Molecular Weight	141.60 g/mol	[1][3]
Appearance	Clear yellow to red-brown liquid	[4]
Melting Point	10-12 °C	[3]
Boiling Point	215.0 °C at 760 mmHg	[3]
Density	1.152 - 1.2 g/cm <sup>3</sup>	[3]
Flash Point	105 °C (221 °F) - closed cup	[1]
Water Solubility	Immiscible	[3]
Vapor Pressure	0.2 mmHg at 25°C	[3]

## Hazard Identification and Classification

**2-Chloro-6-methylaniline** is a hazardous substance.[5] The following table summarizes its hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / Category 4	Toxic or harmful if swallowed. [2][6][7]
Acute Toxicity, Dermal	Category 3 / Category 4	Toxic or harmful in contact with skin.[2][6][7]
Acute Toxicity, Inhalation	Category 2 / Category 3 / Category 4	Fatal, toxic, or harmful if inhaled.[6][7]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2][4][6]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation. [2][4][6]
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects.[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[4][6]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	May cause damage to organs through prolonged or repeated exposure.[7]
Hazardous to the Aquatic Environment, Chronic	Category 1	Very toxic to aquatic life with long lasting effects.[1]

## Safe Handling and Storage Protocols

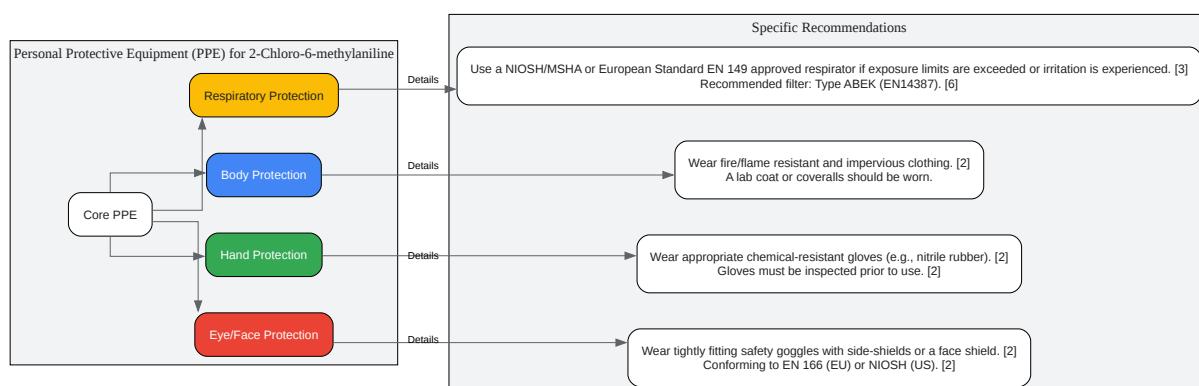
Adherence to proper handling and storage procedures is paramount to minimize exposure risks.

## Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[4][6]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[5][6]

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following diagram outlines the recommended PPE for handling **2-Chloro-6-methylaniline**.



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Caption: Recommended Personal Protective Equipment (PPE).

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe mist, vapors, or spray.[4][6]

- Wash hands thoroughly after handling.[4][6]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[6]
- Keep containers tightly closed when not in use.[4][6]

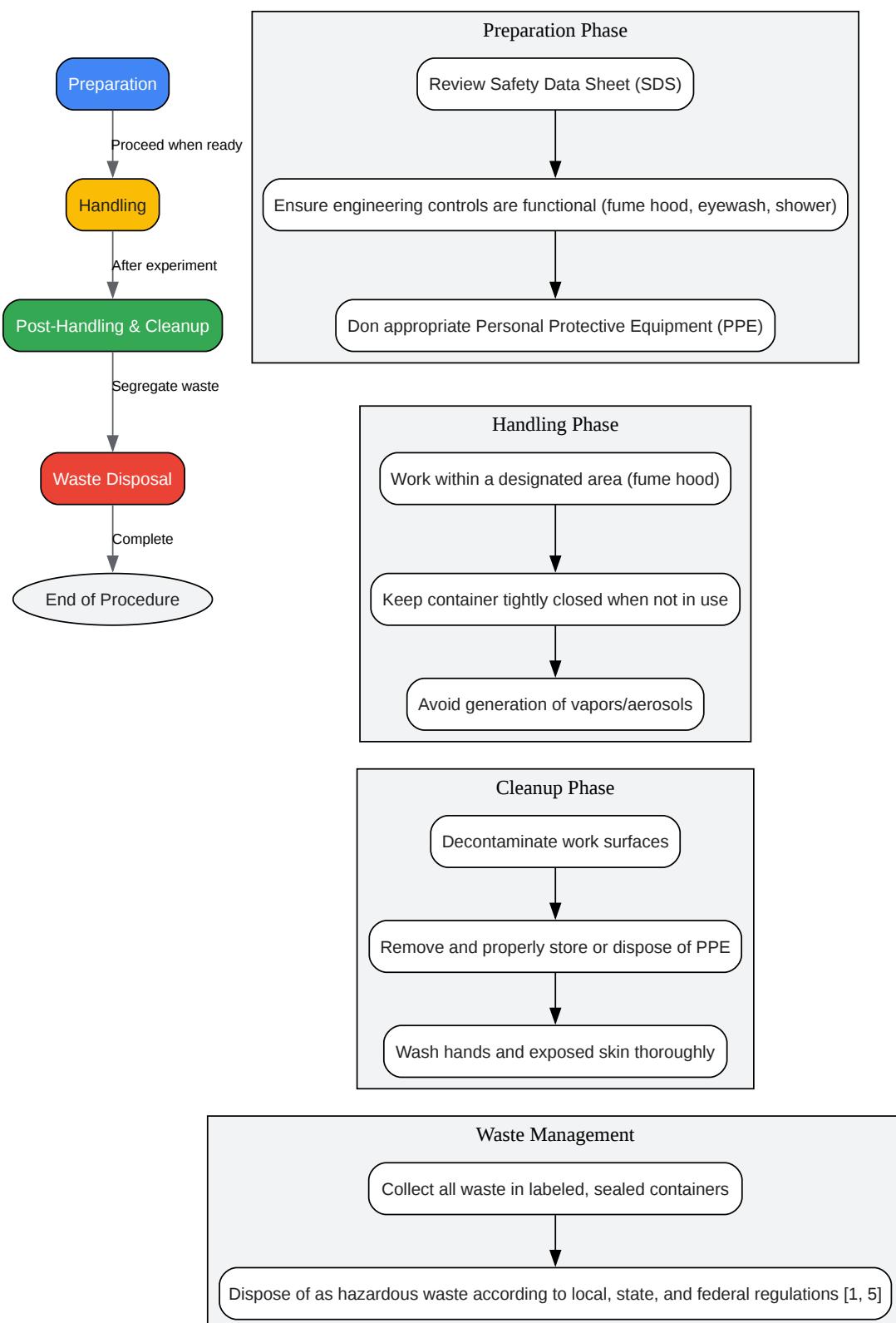
## Storage Conditions

- Store in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly sealed.
- Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[6]
- Store in original containers.[5] The material may darken in color during storage.[6][8]
- Store locked up.[4][7][8]

## Experimental Protocols

### General Workflow for Handling 2-Chloro-6-methylaniline

The following workflow should be followed when working with **2-Chloro-6-methylaniline**.



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Caption: General workflow for handling **2-Chloro-6-methylaniline**.

## Spill Response Protocol

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[4]
- Ventilate: Ensure adequate ventilation.[4]
- Contain: Prevent further leakage or spillage if it is safe to do so.[4] Do not let the product enter drains.
- Absorb: For small spills, absorb with an inert material (e.g., sand, diatomite, acid binders, universal binders, sawdust).[7]
- Collect: Collect the absorbed material and place it in a suitable, closed container for disposal.[6][9]
- Clean: Clean the affected area thoroughly.
- Decontaminate: Decontaminate any equipment used in the cleanup.

For major spills, alert the appropriate emergency response team.[5]

## Emergency Procedures

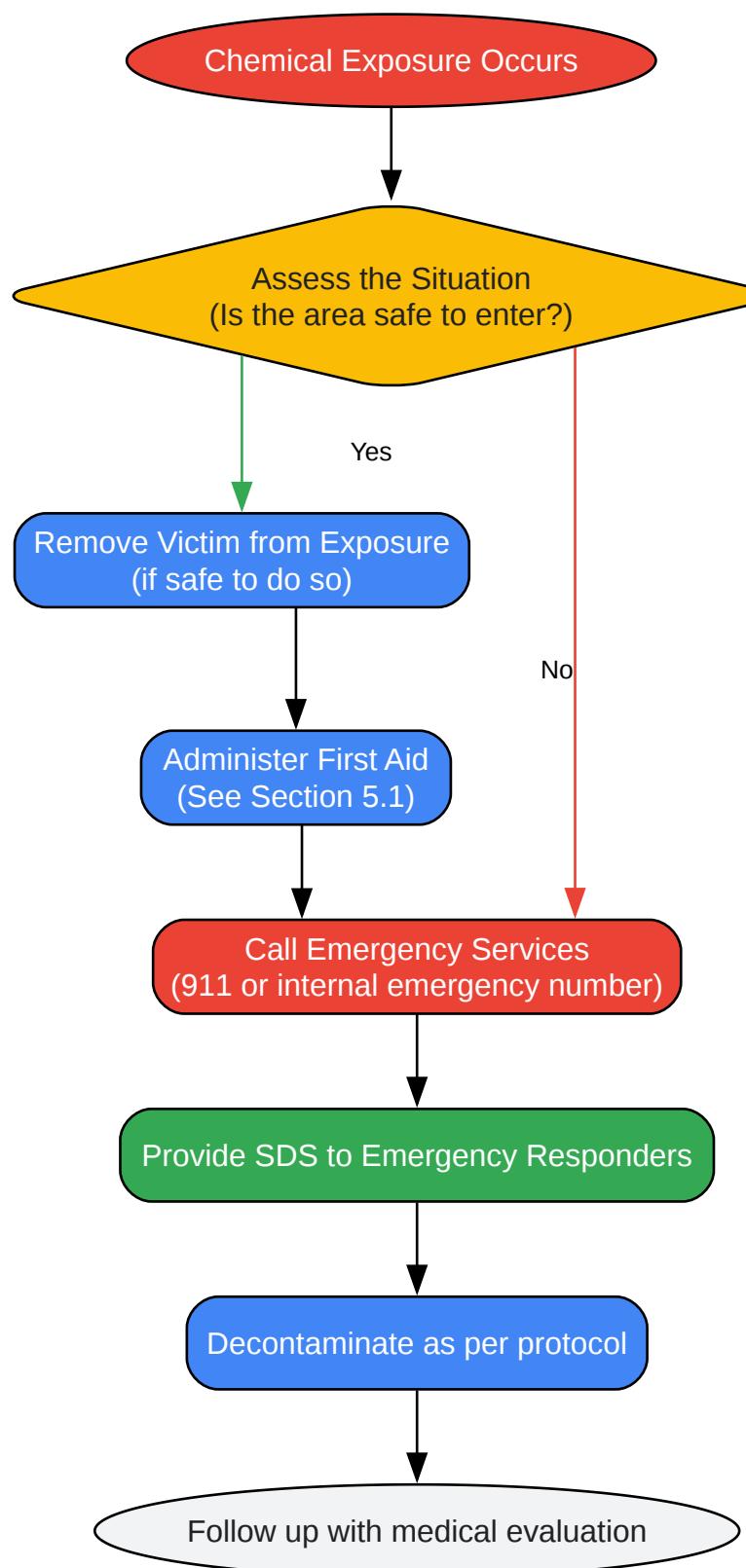
Immediate and appropriate first aid is critical in the event of exposure.

## First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7]
Skin Contact	Immediately remove all contaminated clothing. [4] Wash the affected area with soap and plenty of water for at least 15 minutes.[10] Seek medical attention if irritation persists.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][6][10] Remove contact lenses if present and easy to do.[4] Continue rinsing and seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting.[4] Rinse mouth with water.[4][7] Never give anything by mouth to an unconscious person.[4] Call a physician or Poison Control Center immediately.[4][7]

## Emergency Response Flowchart

The following flowchart outlines the steps to take in an emergency involving **2-Chloro-6-methylaniline**.

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Caption: Emergency response flowchart for chemical exposure.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[4][6][7]
- Specific Hazards: Combustible material.[5][6] Heating may cause expansion or decomposition, leading to violent rupture of containers.[5] Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[5][6]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[4][6]

## Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[5] Dispose of contents and container to an approved waste disposal plant.[6] Do not allow the chemical to enter drains or water sources. Contaminated packaging should be treated as the product itself.

## Toxicological Information

- Acute Toxicity:
  - LD<sub>50</sub> Oral (ATE): 100 mg/kg[7]
  - LD<sub>50</sub> Dermal (ATE): 300 mg/kg[7]
  - LC<sub>50</sub> Inhalation (ATE): 0.5 mg/l[7]
- Health Effects: The substance and/or its metabolites may bind to hemoglobin, inhibiting normal oxygen uptake, a condition known as methemoglobinemia.[5] Long-term exposure to respiratory irritants may result in airway disease.[5] There is some concern that this material may cause cancer or mutations, but there is insufficient data for a definitive assessment.[5]

This document is intended as a guide and should not replace a thorough review of the Safety Data Sheet (SDS) and a comprehensive risk assessment before handling **2-Chloro-6-methylaniline**. Always prioritize safety and follow established laboratory protocols.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)